

A Comparative Analysis of Boiling Points Among Undecane (C₁₁H₂₄) Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Diethylheptane

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Undecane (C₁₁H₂₄) is an alkane with 159 structural isomers.^{[1][2]} These isomers, while sharing the same molecular formula, exhibit distinct physicochemical properties largely dictated by their molecular structure. This guide provides a comparative analysis of the boiling points of various undecane isomers, supported by experimental data and detailed methodologies. Understanding these differences is crucial in fields ranging from materials science to drug formulation, where the volatility and intermolecular interactions of compounds are of paramount importance.

The boiling point of a substance is fundamentally determined by the strength of its intermolecular forces.^[3] For nonpolar alkanes like undecane, the primary intermolecular attractions are London dispersion forces (a type of van der Waals force).^{[3][4]} The strength of these forces is influenced by two main factors:

- **Molecular Size:** As the number of carbon atoms increases, the molecule's surface area expands, leading to stronger dispersion forces and a higher boiling point.^[5]
- **Molecular Branching:** For isomers with the same number of carbon atoms, such as those of undecane, increased branching leads to a more compact, spherical shape.^[5] This reduces the surface area available for intermolecular contact, which weakens the London dispersion forces and results in a lower boiling point.^{[5][6][7]} Consequently, straight-chain alkanes typically have higher boiling points than their branched isomers.^[6]

Quantitative Data: Boiling Points of Selected C₁₁H₂₄ Isomers

The following table summarizes the experimentally determined boiling points for n-undecane and a selection of its branched isomers, illustrating the inverse relationship between branching and boiling point.

Isomer Name	Chemical Structure	Boiling Point (°C)
n-Undecane	$\text{CH}_3(\text{CH}_2)_9\text{CH}_3$	196[1][5][8]
2-Methyldecane	$\text{CH}_3\text{CH}(\text{CH}_3)(\text{CH}_2)_7\text{CH}_3$	189.3[1][5]
3-Methyldecane	$\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)(\text{CH}_2)_6\text{CH}_3$	189.1[5]
4-Methyldecane	$\text{CH}_3(\text{CH}_2)_2\text{CH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$	188.7[1]
2,3-Dimethylnonane	$\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$	186.9[5]
5-Methyldecane	$\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{CH}_3)(\text{CH}_2)_4\text{CH}_3$	186.1[1]
2,2-Dimethylnonane	$\text{CH}_3\text{C}(\text{CH}_3)_2(\text{CH}_2)_6\text{CH}_3$	185.9

Note: The availability of experimental data for all 159 isomers is limited.[1]

Experimental Protocol: Boiling Point Determination (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[1][9] For small sample volumes, the micro-reflux method provides an accurate determination.

Principle: When a liquid is heated, its vapor pressure increases. The liquid boils when its vapor pressure equals the atmospheric pressure.[9] By heating a small sample to a gentle reflux and measuring the temperature of the vapor in equilibrium with the boiling liquid, an accurate boiling point can be determined.[10]

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Thermometer
- Heating apparatus (e.g., heating block or Thiele tube)[1]
- Small magnetic stir bar (optional, to prevent bumping)[10]
- Pasteur pipette

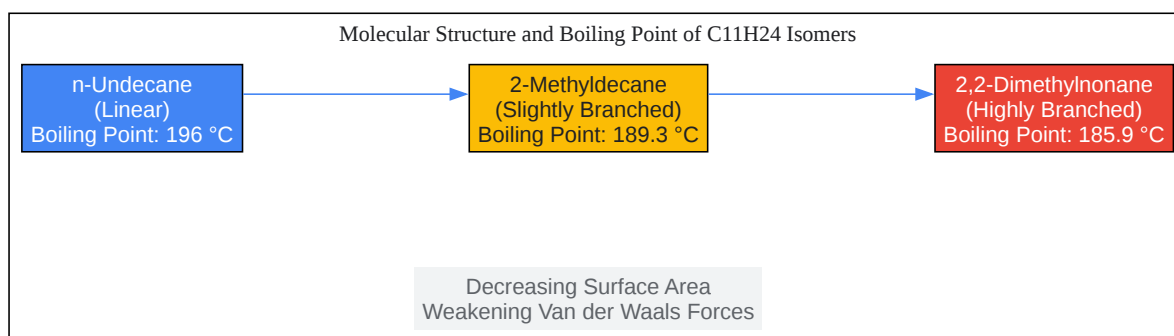
Methodology:

- **Sample Preparation:** Using a Pasteur pipette, add approximately 0.5 mL of the undecane isomer into a small test tube. If desired, add a small magnetic stir bar.[10]
- **Apparatus Setup:** Place the test tube in the heating block. Position a thermometer so that its bulb is just above the surface of the liquid, in the vapor phase. This ensures the measurement of the vapor temperature, which stabilizes at the boiling point.[10]
- **Heating:** Begin heating the apparatus at a controlled rate. If using a stir bar, ensure gentle stirring.[10]
- **Observation:** Observe the sample as the temperature rises. You will see the liquid begin to boil (formation of bubbles) and the vapor condensing on the cooler, upper walls of the test tube, creating a "reflux ring".[10] The thermometer bulb should be positioned at the level of this ring for an accurate reading.[10]
- **Boiling Point Determination:** When the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This constant temperature is the boiling point of the liquid. [10][11] Record this value.
- **Cooling:** Once the measurement is complete, turn off the heat and allow the apparatus to cool down completely before disassembly.

Visualization of Structure-Property Relationship

The following diagram illustrates the relationship between molecular branching and boiling point for three C₁₁H₂₄ isomers. As the degree of branching increases, the molecule becomes

more compact, reducing the surface area for intermolecular interactions, which in turn lowers the boiling point.



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Caption: Effect of molecular branching on the boiling point of C₁₁H₂₄ isomers.

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- To cite this document: BenchChem. [A Comparative Analysis of Boiling Points Among Undecane (C₁₁H₂₄) Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14562925#comparison-of-boiling-points-among-c11h24-isomers]

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